

# In-Depth Technical Guide: Safety and Handling of 2,4,6-Trimethylbenzophenone

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## Compound of Interest

Compound Name: **2,4,6-Trimethylbenzophenone**

Cat. No.: **B177196**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and should not be considered a substitute for a formal Safety Data Sheet (SDS). Always refer to the official SDS and your institution's safety protocols before handling any chemical.

## Introduction

**2,4,6-Trimethylbenzophenone**, also known as phenyl(2,4,6-trimethylphenyl)methanone, is an organic compound with applications in various research and development sectors.<sup>[1]</sup> A thorough understanding of its potential hazards and the implementation of appropriate safety precautions are paramount for its safe use in a laboratory or industrial setting. This guide provides a comprehensive overview of the safety and handling procedures for **2,4,6-Trimethylbenzophenone**, compiled from available safety data sheets and toxicological information.

## Hazard Identification and Classification

**2,4,6-Trimethylbenzophenone** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1][2][3][4]</sup>

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[1][2][3][4]</sup>

- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[[1](#)][[2](#)][[3](#)][[4](#)]
- Hazardous to the aquatic environment, acute hazard (Category 1): Very toxic to aquatic life.  
[[1](#)][[2](#)][[3](#)]
- Hazardous to the aquatic environment, chronic hazard (Category 1): Very toxic to aquatic life with long lasting effects.[[1](#)][[2](#)][[3](#)]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[[1](#)][[2](#)][[3](#)][[4](#)]
- H319: Causes serious eye irritation.[[1](#)][[2](#)][[3](#)][[4](#)]
- H400: Very toxic to aquatic life.[[1](#)][[3](#)]
- H410: Very toxic to aquatic life with long lasting effects.[[1](#)][[2](#)][[3](#)]

Signal Word: Warning[[2](#)][[4](#)]

Pictograms:

- GHS07: Exclamation Mark (for Acute Toxicity and Eye Irritation)
- GHS09: Environment (for Aquatic Toxicity)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4,6-Trimethylbenzophenone** is presented in the table below.

| Property                                      | Value                             | Reference   |
|---|-----------------------------------|---|
| CAS Number                                    | 954-16-5                          | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Formula                             | C <sub>16</sub> H <sub>16</sub> O | <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Molecular Weight                              | 224.30 g/mol                      | <a href="#">[3]</a> <a href="#">[5]</a>                     |
| Appearance                                    | Solid                             | <a href="#">[2]</a>   |
| Melting Point                                 | 20 - 36 °C                        | <a href="#">[2]</a>   |
| Boiling Point                                 | > 300 °C at 101.3 kPa             | <a href="#">[2]</a>   |
| Flash Point                                   | 166 °C                            | <a href="#">[2]</a>   |
| Auto-ignition Temperature                     | 498 °C                            | <a href="#">[2]</a>   |
| Water Solubility                              | 3 mg/L at 20 °C                   | <a href="#">[2]</a>   |
| log Pow (Octanol/Water Partition Coefficient) | 4.41                              | <a href="#">[2]</a>   |
| Vapor Pressure                                | 0.043 Pa at 25 °C                 | <a href="#">[2]</a>   |
| Density                                       | 1.11                              | <a href="#">[2]</a>   |

## Toxicological Information

The toxicological data for **2,4,6-Trimethylbenzophenone** is summarized in the following tables.

### Acute Toxicity

| Route      | Species | Value                 | Reference           |
|------------|---------|-----------------------|---------------------|
| Oral       | Rat     | LD50: 844 mg/kg bw    | <a href="#">[2]</a> |
| Dermal     | -       | LD50: > 2000 mg/kg bw | <a href="#">[2]</a> |
| Inhalation | -       | No data available     | <a href="#">[2]</a> |

## Ecotoxicity

| Species                            | Endpoint | Value      | Exposure Time | Reference           |
|------------------------------------|----------|------------|---------------|---------------------|
| Fish<br>(Oncorhynchus mykiss)      | LC50     | 1.03 mg/L  | 96 h          | <a href="#">[2]</a> |
| Aquatic Invertebrates<br>(Daphnia) | EC50     | 0.91 mg/L  | 48 h          | <a href="#">[2]</a> |
| Algae                              | EC50     | 16.4 mg/L  | 72 h          | <a href="#">[2]</a> |
| Microorganisms                     | IC50     | > 100 mg/L | 3 h           | <a href="#">[2]</a> |

## Experimental Protocols

The toxicity data presented in this guide are likely derived from standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the probable methodologies.

### Acute Oral Toxicity (based on OECD Guideline 401 - now superseded)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.[\[8\]](#)

Methodology:

- Test Animals: Typically, rodent species are used.
- Administration: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.[\[8\]](#)
- Dosage: Doses are selected based on a preliminary range-finding test. The volume of liquid administered should not exceed 1 ml/100 g body weight for rodents.[\[8\]](#)
- Observation: Animals are observed for effects and mortality over a set period.

- Endpoint: The LD50 (median lethal dose) is statistically derived, representing the single dose expected to cause death in 50% of the animals.[\[8\]](#)

## Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)

Methodology:

- Test Organism: A recommended fish species, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*), is used.[\[2\]](#)[\[5\]](#)
- Exposure: Fish are exposed to the test substance in a series of concentrations for 96 hours.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Conditions: The test can be static, semi-static, or flow-through, with controlled temperature and photoperiod.[\[9\]](#)
- Observations: Mortalities and any abnormal behaviors are recorded at 24, 48, 72, and 96 hours.[\[3\]](#)[\[9\]](#)
- Endpoint: The LC50 (lethal concentration) is calculated.[\[5\]](#)

## Daphnia sp., Acute Immobilisation Test (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.[\[1\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Methodology:

- Test Organism: Young daphnids (e.g., *Daphnia magna*), less than 24 hours old, are used.[\[11\]](#)[\[12\]](#)
- Exposure: The daphnids are exposed to a range of concentrations of the test substance for 48 hours.[\[1\]](#)[\[11\]](#)[\[12\]](#)

- Conditions: The test is conducted under static or semi-static conditions with controlled temperature and light cycles.[12]
- Observation: Immobilisation (the inability to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.[1][11]
- Endpoint: The EC50 (the concentration that immobilizes 50% of the daphnids) is calculated. [11]

## Safety and Handling Precautions

### Engineering Controls

- Use in a well-ventilated area.[12]
- Employ local exhaust ventilation to control airborne dust or vapors.
- Ensure that eyewash stations and safety showers are readily accessible.[13]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2]
- Skin Protection: Wear impervious protective gloves and clothing.[2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate particulate filter.[1][2]

## Hygiene Measures

- Do not eat, drink, or smoke when using this product.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Take off contaminated clothing immediately.

## Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[9][13]

- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations. This material and its container must be disposed of as hazardous waste.[\[2\]](#)[\[12\]](#) Avoid release to the environment.[\[1\]](#)[\[2\]](#)[\[12\]](#)

## Emergency Procedures

### First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water.[\[2\]](#)[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[\[9\]](#)
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[\[9\]](#)
- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.[\[9\]](#)
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[\[9\]](#)

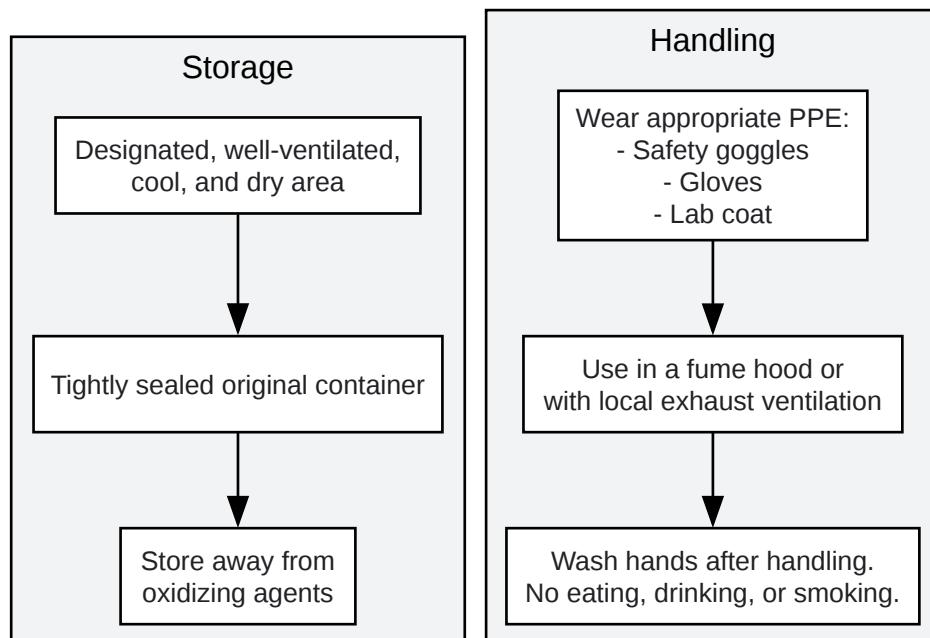
### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation. Wear appropriate personal protective equipment.[\[2\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for Cleaning Up: Take up mechanically and collect in suitable containers for disposal.[1] For solid spills, carefully sweep up the material to avoid creating dust.[4][14]

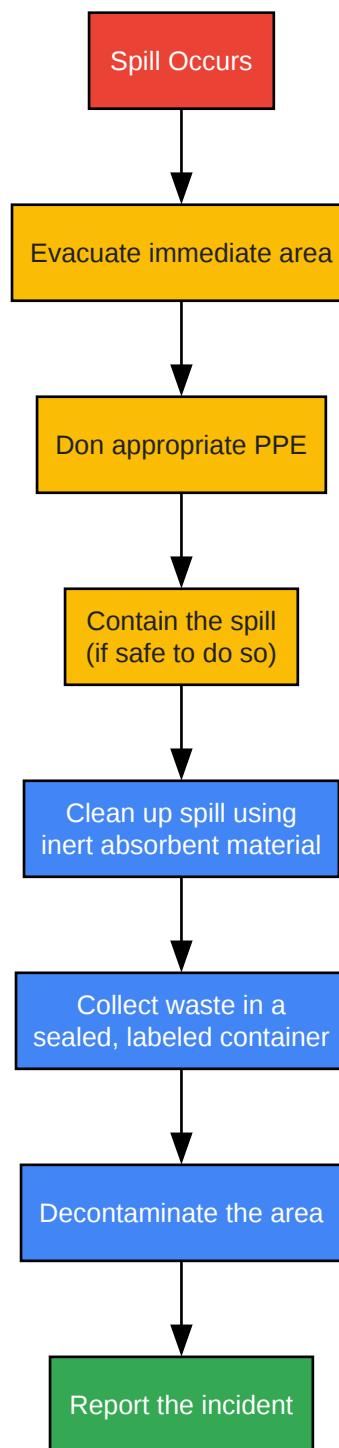
## Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **2,4,6-Trimethylbenzophenone**.



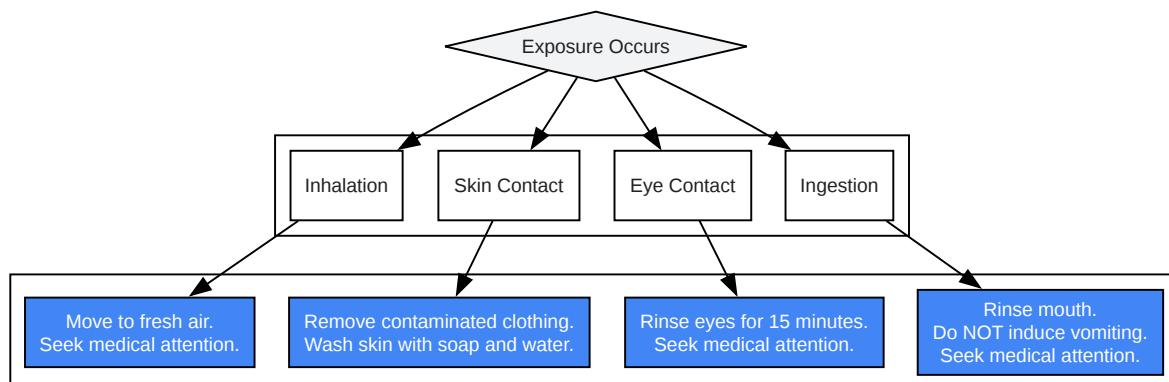
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Caption: Standard Handling and Storage Workflow.



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Caption: Emergency Response for Spills.



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Caption: First-Aid Measures Workflow.

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